

Proper Disposal of DC-5163: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DC-5163

Cat. No.: B15568811

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For researchers, scientists, and drug development professionals utilizing **DC-5163**, a potent glyceraldehyde-3-phosphate dehydrogenase (GAPDH) inhibitor, adherence to proper disposal protocols is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This document provides essential, step-by-step guidance for the safe handling and disposal of **DC-5163**, aligning with standard laboratory safety practices.

DC-5163 is an investigational compound primarily used in cancer research to inhibit glycolysis and induce apoptosis in cancer cells.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) While specific disposal instructions for **DC-5163** are not publicly available, general best practices for the disposal of laboratory chemicals should be strictly followed.

Summary of DC-5163 Information

For easy reference, the table below summarizes key quantitative data and information for **DC-5163**.

Property	Value	Source
Molecular Formula	C18H20CIN3OS	[4]
Molecular Weight	361.89 g/mol	[1] [4]
CAS Number	897771-47-0	[1] [4]
IC50 (GAPDH)	176.3 nM	[1] [4] [5]
Kd	3.192 μ M	[1] [4] [5]
Solubility	DMSO: 300 mg/mL (ultrasonic)	[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]

Experimental Protocols for Safe Disposal

The following step-by-step procedures are based on general guidelines for the disposal of hazardous laboratory chemicals and should be adapted to your institution's specific policies and regulations.

Personal Protective Equipment (PPE)

Before handling **DC-5163** for any purpose, including disposal, ensure you are wearing appropriate PPE:

- Safety goggles
- Chemical-resistant gloves
- Laboratory coat

Waste Segregation and Collection

- Solid Waste:
 - Collect any solid **DC-5163** waste, including empty vials and contaminated consumables (e.g., pipette tips, weighing paper), in a designated, clearly labeled hazardous waste container.

- Do not mix with non-hazardous waste.
- Liquid Waste:
 - Solutions containing **DC-5163** should be collected in a separate, sealed, and clearly labeled hazardous waste container.
 - Avoid mixing with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - For solutions containing solvents such as DMSO, follow your institution's specific guidelines for solvent waste disposal.

Decontamination

- Decontaminate any surfaces or equipment that have come into contact with **DC-5163**. Use a suitable cleaning agent as recommended by your institution's safety protocols.
- Dispose of all cleaning materials (e.g., wipes, absorbent pads) as hazardous waste.

Storage of Waste

- Store hazardous waste containers in a designated, secure area away from general laboratory traffic.
- Ensure the storage area is well-ventilated.

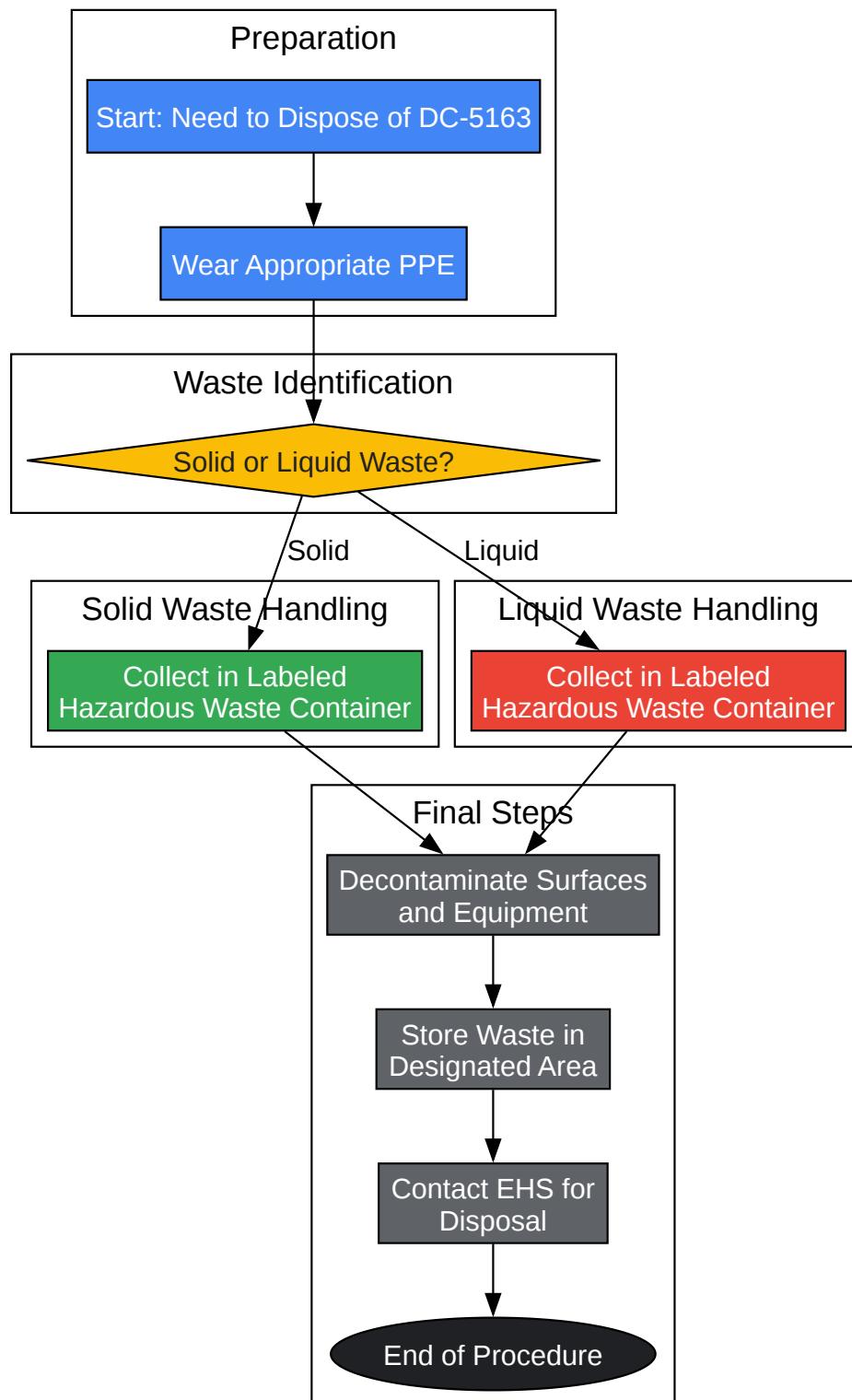
Final Disposal

- Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.
- Do not attempt to dispose of **DC-5163** down the drain or in the regular trash.

Disposal Procedure Workflow

The following diagram illustrates the decision-making process for the proper disposal of **DC-5163**.

DC-5163 Disposal Workflow

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Caption: Logical workflow for the proper disposal of **DC-5163**.

Disclaimer: This information is intended as a general guide. Always consult your institution's specific safety and disposal protocols and the material safety data sheet (MSDS) for any chemical you are working with.

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